

Cyclohexyl(thiophen-2-yl)methanamine: Structure-Activity Relationship (SAR) & Comparative Analysis

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Compound of Interest

Compound Name: Cyclohexyl(thiophen-2-yl)methanamine

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Executive Summary & Structural Context

Cyclohexyl(thiophen-2-yl)methanamine represents a hybrid pharmacophore merging the lipophilic bulk of a cyclohexyl ring with the electron-rich, bioisosteric properties of a thiophene ring, both tethered to a methanamine core.

In drug development, this scaffold is investigated primarily for two distinct biological profiles based on connectivity:

- **NMDA Receptor Antagonism (Dissociative):** As a bioisostere of Diphenidine and Lefetamine, where the phenyl rings are systematically replaced to modulate receptor affinity and metabolic stability.
- **Monoamine Transporter Inhibition (Stimulant):** As a structural analog of Propylhexedrine and Methiopropamine (MPA), targeting dopamine (DAT) and norepinephrine (NET) transporters.

This guide focuses on the Structure-Activity Relationship (SAR) of this scaffold, comparing its theoretical and observed performance against established clinical and research standards.

Mechanistic Insight: The Thiophene-Cyclohexyl Bioisosterism

The substitution of a phenyl ring with a thiophene or cyclohexyl group is a classic medicinal chemistry strategy to alter physicochemical properties without destroying binding affinity.

A. Thiophene vs. Phenyl (Electronic Effects)

- **Bioisosterism:** Thiophene is a 5-membered aromatic heterocycle that is sterically similar to benzene but more electron-rich.
- **Metabolic Liability:** The sulfur atom introduces a potential site for oxidative metabolism (S-oxidation), potentially reducing the half-life compared to the phenyl analog.
- **Binding Affinity:** In NMDA antagonists (e.g., Tenocyclidine vs. Phencyclidine), the thiophene substitution often increases affinity for the PCP site due to enhanced
-
interactions or better accommodation in the hydrophobic pocket.

B. Cyclohexyl vs. Phenyl (Steric & Lipophilic Effects)

- **Saturation:** The cyclohexyl ring is non-aromatic and possesses a "chair" conformation, occupying more 3D space (volume) than the planar phenyl ring.
- **Lipophilicity:** Cyclohexyl analogs are significantly more lipophilic (higher LogP), enhancing blood-brain barrier (BBB) penetration but potentially increasing non-specific binding (Sigma receptors).
- **Receptor Selectivity:** In the context of Propylhexedrine (cyclohexyl) vs. Methamphetamine (phenyl), the cyclohexyl group shifts activity towards adrenergic mechanisms (NET > DAT) and reduces potency.

SAR Deep Dive: Isomer Analysis

Isomer A:

-Cyclohexyl-2-thiophenemethanamine

- Structure: H2N-CH(Cyclohexyl)(Thiophen-2-yl)
- Class: Diarylethylamine Bioisostere (Lefetamine/Diphenidine class).
- Predicted Activity: High affinity for the NMDA receptor channel (PCP site). The flexible methanamine linker allows the molecule to adopt a conformation that overlaps with the pharmacophore of Diphenidine.
- Key SAR Point: N-alkylation (e.g., N-ethyl, N-isopropyl) is typically required for optimal potency. The primary amine (methanamine) is often less potent than its secondary amine counterparts (e.g., Ephedrine).

Isomer B: [1-(Thiophen-2-yl)cyclohexyl]methanamine^[1]

- Structure: A cyclohexane ring with a thiophene and a -CH₂-NH₂ group at the same carbon (Geminal).
- Class: Rigid Cyclohexylamine (Gabapentinoid/Sigma ligand class).
- Predicted Activity: This rigid structure restricts conformational freedom. It structurally resembles Gabapentin (if the thiophene mimics the carboxylate bioisostere, which is unlikely, or the lipophilic tail). More likely, this scaffold targets Sigma-1 receptors or acts as a precursor to rigid NMDA antagonists like Tenocyclidine (TCP).

Comparative Performance Guide

The following table compares the

-Cyclohexyl-2-thiophenemethanamine scaffold against established alternatives in the dissociative and stimulant classes.

Feature	Cyclohexyl(thiophen-2-yl)methanamine	Diphenidine	Propylhexedrine	Tenocyclidine (TCP)
Core Scaffold	Hybrid (Thiophene/Cyclohexyl)	1,2-Diphenylethylamine	Cyclohexyl-alkylamine	Arylcyclohexylamine
Primary Target	NMDA (Antagonist) / NET (Inhibitor)	NMDA (Antagonist)	NET / DAT (Releaser)	NMDA (Antagonist)
Potency (Est.)	Moderate (High if N-alkylated)	High	Low-Moderate	Very High
Lipophilicity	High (Rapid BBB crossing)	High	High	High
Metabolic Stability	Low (Thiophene oxidation)	Moderate	High	Moderate
Duration	Short-Medium	Long	Medium	Medium
Legal Status	Research Chemical / Unscheduled	Schedule I (Many regions)	OTC / Rx	Schedule I

Experimental Protocols

For researchers investigating this scaffold, the following protocols define the synthesis and validation of biological activity.

Protocol A: Synthesis via Reductive Amination (General)

- Objective: Synthesis of -cyclohexyl-2-thiophenemethanamine from the corresponding ketone.
- Precursor: Cyclohexyl(thiophen-2-yl)methanone.

- Condensation: Dissolve Cyclohexyl(thiophen-2-yl)methanone (1 eq) in anhydrous methanol. Add Ammonium Acetate (10 eq) to form the imine intermediate. Stir at room temperature for 4 hours.
- Reduction: Cool the solution to 0°C. Slowly add Sodium Cyanoborohydride (NaCNBH₃, 1.5 eq).
- Reaction: Allow the mixture to warm to room temperature and stir for 12-24 hours under nitrogen atmosphere.
- Quenching: Quench with 1N HCl to decompose excess hydride. Adjust pH to >12 with NaOH.
- Extraction: Extract with Dichloromethane (DCM) (3x). Wash combined organics with brine, dry over MgSO₄.
- Purification: Evaporate solvent. Purify the crude oil via Flash Column Chromatography (Silica gel, DCM:MeOH 9:1).

Protocol B: NMDA Receptor Binding Assay (Radioligand Displacement)

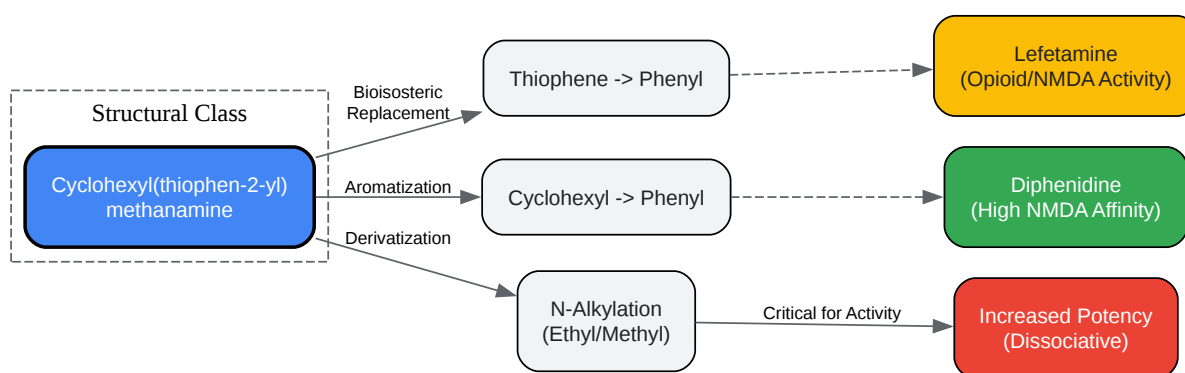
- Objective: Determine affinity () for the PCP binding site of the NMDA receptor.
- Standard: [3H]-MK-801.
- Membrane Prep: Prepare synaptic membranes from rat forebrain homogenates.
- Incubation: Incubate membranes (200 µg protein) with [3H]-MK-801 (2 nM) and varying concentrations of the test compound (to M) in TRIS-acetate buffer (pH 7.4) for 2 hours at 25°C.
- Filtration: Terminate reaction by rapid filtration through Whatman GF/B filters pre-soaked in 0.05% polyethyleneimine.

- Counting: Measure radioactivity via liquid scintillation counting.
- Analysis: Calculate IC50 and convert to

 using the Cheng-Prusoff equation.

Visualizing the SAR Logic

The following diagram illustrates the structural relationships and pharmacological shifts associated with modifying the **Cyclohexyl(thiophen-2-yl)methanamine** core.



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Caption: SAR map showing the transition from the hybrid scaffold to established drug classes via structural modification.

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